

Essential Safety Protocols for Handling DB1113 in a Research Environment

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Compound of Interest

Compound Name: DB1113

Cat. No.: B15607747

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For Immediate Reference: Researchers, scientists, and drug development professionals must adhere to stringent safety measures when handling **DB1113**, a bifunctional compound for targeted protein degradation of kinases. Due to limited specific toxicity data, a cautious approach is paramount, treating the compound as potentially hazardous.

DB1113, identified by CAS number 2769753-53-7, is a potent research chemical utilized in studies related to aberrant kinase activity. While a comprehensive hazard profile is not fully established, the following guidelines provide the essential personal protective equipment (PPE), handling procedures, and disposal plans necessary for safe laboratory operations.

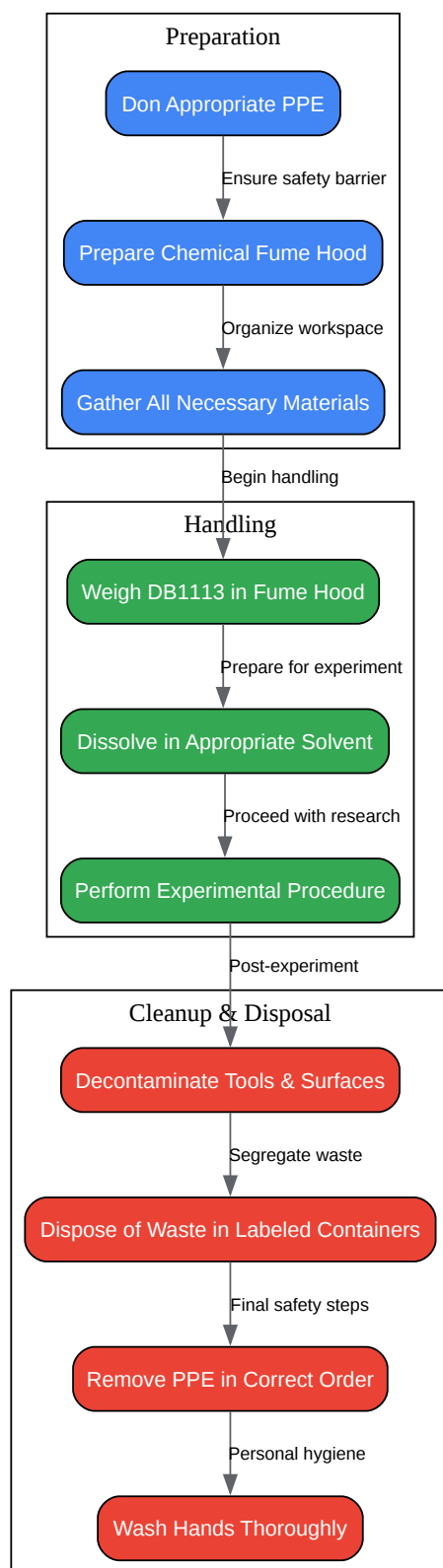
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure risk. The following table summarizes the required equipment for handling **DB1113**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles with side shields conforming to EN166 or NIOSH standards. A face shield should be worn in addition to goggles when there is a splash hazard.[1]	Protects eyes from splashes and airborne particles of the compound.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) inspected before each use. Consider double-gloving for enhanced protection.[2]	Prevents skin contact. Contaminated gloves must be disposed of properly after use. [2]
Body Protection	A fully buttoned lab coat or chemical-resistant apron. For larger quantities or procedures with a high risk of splashing, impervious clothing should be worn.[1][3]	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is required if working outside of a certified chemical fume hood, or if there is a risk of generating aerosols or dust.[3]	Prevents inhalation of the compound, which is a primary route of exposure.

Handling and Operational Plan

Safe handling of **DB1113** requires adherence to a strict operational workflow designed to minimize exposure and prevent contamination.



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Caption: Workflow for the safe handling of **DB1113**.

Experimental Protocols

Weighing and Solution Preparation:

- Always handle solid **DB1113** within a certified chemical fume hood to prevent inhalation of any dust particles.
- Use dedicated, clean spatulas and weighing boats.
- When preparing solutions, add the solvent to the weighed compound slowly to avoid splashing.
- Ensure the vial or flask is securely capped before mixing.

In-Use Procedures:

- All experimental procedures involving **DB1113** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Avoid direct contact with skin and eyes.[\[4\]](#) In case of accidental contact, follow the first aid procedures outlined below.
- Keep containers of **DB1113** tightly closed when not in use.[\[4\]](#)
- Prevent the formation of dust and aerosols.[\[4\]](#)

Disposal Plan

Proper disposal of **DB1113** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- **Waste Segregation:** All waste contaminated with **DB1113**, including gloves, weighing boats, pipette tips, and excess solutions, must be collected in a dedicated, clearly labeled hazardous waste container.
- **Container Labeling:** The waste container must be labeled with "Hazardous Waste," the name "**DB1113**," and the associated hazards (e.g., "Potentially Toxic Research Chemical").

- Disposal Method: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office. Do not dispose of **DB1113** down the drain.[4]

Hazard and Safety Data

The following tables summarize the available hazard information for **DB1113**. The lack of specific data underscores the need for cautious handling.

GHS Hazard Identification

Hazard Classification	GHS Pictogram & Signal Word	Hazard Statement(s)
Acute Toxicity (Oral)	No data available	No data available
Skin Corrosion/Irritation	No data available	No data available
Serious Eye Damage/Irritation	No data available	No data available
Carcinogenicity	No data available	No data available

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[4]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

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